

Introduction: The Molecular Blueprint of a Key Fluorinated Building Block

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Compound of Interest

Compound Name: 1-Bromononafluorobutane

CAS No.: 375-48-4

Cat. No.: B1268199

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1-Bromononafluorobutane (C₄F₉Br), also known as perfluorobutyl bromide, is a dense, non-flammable liquid that serves as a pivotal intermediate in organic and materials science. Its utility stems from the unique properties imparted by the perfluoroalkyl chain, including high thermal stability, chemical inertness, and distinct electronic characteristics. These features make it a valuable precursor for synthesizing a range of materials, from surfactants and polymers to advanced pharmaceuticals.

Accurate and comprehensive characterization of this molecule is paramount for ensuring purity, verifying structural integrity, and predicting its behavior in chemical reactions. This guide provides a multi-faceted spectroscopic analysis of **1-bromononafluorobutane**, detailing the principles, experimental protocols, and expected data from mass spectrometry, nuclear magnetic resonance, and vibrational spectroscopy. The narrative is framed from the perspective of a senior application scientist, focusing on the causality behind experimental choices and the interpretation of spectral data to construct a cohesive molecular profile.

Mass Spectrometry (MS): Confirming Identity and Isotopic Signature

Mass spectrometry is the foundational technique for determining the molecular weight and elemental composition of a compound. For halogenated molecules like **1-bromononafluorobutane**, MS provides an unmistakable signature due to the characteristic isotopic distribution of bromine.

Expertise & Causality: The choice of Electron Ionization (EI) as the initial method is deliberate. EI is a high-energy technique that induces fragmentation, providing a "fingerprint" of the molecule's structure in addition to the molecular ion. The most critical diagnostic feature for a bromine-containing compound is the presence of two peaks of nearly equal intensity separated by two mass-to-charge (m/z) units for the molecular ion and any bromine-containing fragments.^{[1][2]} This pattern arises from the natural abundance of bromine's two stable isotopes, ^{79}Br (50.7%) and ^{81}Br (49.3%).^{[2][3]} Observing this ~1:1 M^+ and $M+2$ isotopic cluster is a self-validating check for the presence of a single bromine atom.^{[1][4]}

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dilute **1-bromononafluorobutane** (typically 1 μL) in a suitable volatile solvent (e.g., 1 mL of methanol or dichloromethane). The high volatility of the analyte and solvent is crucial for efficient vaporization in the ion source.
- Instrument Setup:
 - Inlet System: Use a direct insertion probe or a gas chromatography (GC) inlet. For GC-MS, a low-polarity column (e.g., DB-5) is suitable. Set the injection port temperature to ~150-200°C to ensure rapid volatilization without thermal degradation.
 - Ion Source: Set the electron energy to 70 eV. This standard energy level maximizes ionization efficiency and generates reproducible fragmentation patterns, allowing for library matching.
 - Analyzer: A quadrupole or time-of-flight (TOF) analyzer is used to separate ions based on their m/z ratio.
 - Detector: An electron multiplier detector records the ion signal.

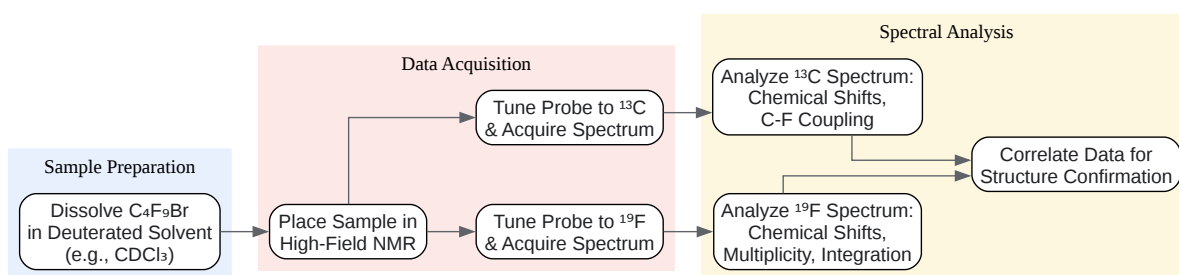
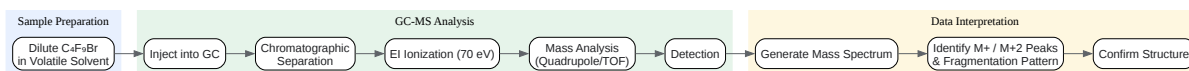
- Data Acquisition: Acquire data over a mass range of m/z 40-550 to ensure capture of the molecular ion and all significant fragments.

Data Presentation: Predicted Mass Spectrum

The mass spectrum of **1-bromononafluorobutane** is expected to show characteristic peaks corresponding to the molecular ion and key fragments. The perfluorinated nature of the molecule leads to fragmentation patterns distinct from their hydrocarbon analogs, often with the CF_3^+ ion being a prominent peak.^[5]

m/z (^{79}Br / ^{81}Br)	Proposed Fragment Ion	Formula	Causality of Fragmentation
347.9 / 349.9	Molecular Ion	$[\text{C}_4\text{F}_9\text{Br}]^+$	The intact molecule minus one electron. The ~1:1 ratio confirms one Br atom.
279 / 281	Loss of CF_3	$[\text{C}_3\text{F}_6\text{Br}]^+$	Cleavage of the C-C bond, a common pathway for fluorocarbons.
229	Loss of Br	$[\text{C}_4\text{F}_9]^+$	Cleavage of the weakest bond (C-Br), resulting in the stable perfluorobutyl cation.
179 / 181	Loss of C_2F_5	$[\text{C}_2\text{F}_4\text{Br}]^+$	C-C bond cleavage further down the chain.
131	Perfluoroethyl cation	$[\text{C}_2\text{F}_5]^+$	A stable fluorinated fragment.
69	Trifluoromethyl cation	$[\text{CF}_3]^+$	Often the base peak in the spectra of perfluorocarbons due to its high stability. ^[5]

Workflow Visualization: Mass Spectrometry Analysis



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Caption: General workflow for ¹⁹F and ¹³C NMR analysis of **1-bromononafluorobutane**.

Vibrational Spectroscopy: Fingerprinting Functional Groups

Vibrational spectroscopy, comprising Infrared (IR) and Raman techniques, probes the vibrational modes of molecules. These methods are complementary and provide a characteristic "fingerprint" based on the bonds present in the molecule. [6]

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy is particularly sensitive to polar bonds. The C-F bonds in **1-bromononafluorobutane** are highly polarized, resulting in very strong absorption bands in the IR spectrum. These C-F stretching vibrations typically occur in the 1300-1100 cm⁻¹ region.

[7]The C-Br stretch is expected at a much lower wavenumber, typically in the 750-550 cm^{-1} range, and is usually of medium to strong intensity. [8]The absence of C-H stretching bands ($\sim 3000\text{-}2850\text{ cm}^{-1}$) is a key indicator of the perfluorinated nature of the compound. [9]

Raman Spectroscopy

Expertise & Causality: Raman spectroscopy detects vibrations that involve a change in the polarizability of a bond. [10]While C-F bonds are Raman active, the more symmetric C-C backbone vibrations may be more prominent in the Raman spectrum compared to the IR spectrum. The C-Br stretch is also readily observable. Raman is an excellent complementary technique, especially useful because it is insensitive to aqueous media and requires minimal sample preparation. [6]

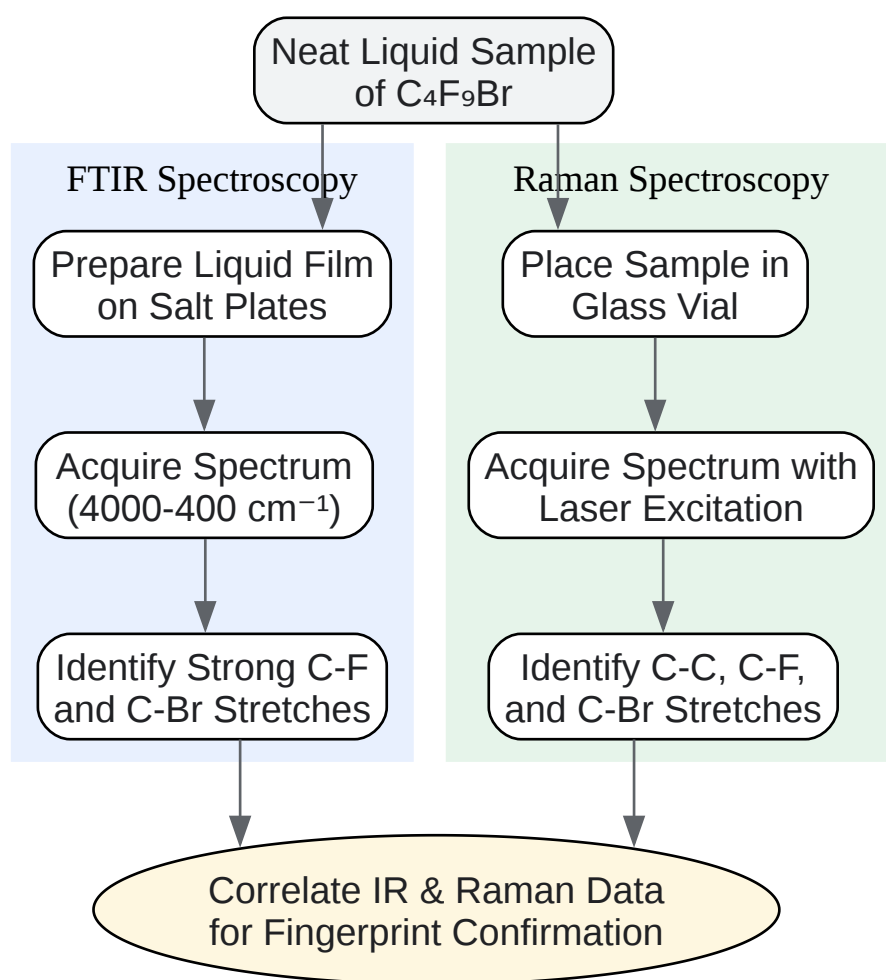
Experimental Protocol: IR and Raman Spectroscopy

- IR Sample Preparation (Liquid Film):
 - Place one drop of neat **1-bromononafluorobutane** between two salt plates (e.g., NaCl or KBr).
 - Mount the plates in the spectrometer's sample holder. This method is fast and avoids solvent interference.
- Raman Sample Preparation:
 - Place a small amount of the liquid sample into a glass vial or NMR tube.
 - Position the vial in the spectrometer's sample compartment for analysis.
- Data Acquisition:
 - IR: Use a Fourier Transform Infrared (FTIR) spectrometer. Scan the mid-IR range (4000-400 cm^{-1}). Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
 - Raman: Use a Raman spectrometer with a laser excitation source (e.g., 785 nm to minimize fluorescence). [11]Acquire the spectrum over a similar Raman shift range (e.g., 3500-200 cm^{-1}).

Data Presentation: Key Vibrational Bands

Wavenumber (cm ⁻¹)	Vibrational Mode	Technique	Expected Intensity
1300 - 1100	C-F Stretch	IR	Very Strong
1300 - 1100	C-F Stretch	Raman	Medium
800 - 700	C-C Stretch	Raman	Strong
750 - 550	C-Br Stretch	IR / Raman	Medium to Strong

Workflow Visualization: Vibrational Spectroscopy



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Caption: Combined workflow for IR and Raman spectroscopic analysis.

Conclusion

The spectroscopic characterization of **1-bromononafluorobutane** is a synergistic process. Mass spectrometry provides unequivocal confirmation of its molecular weight and the presence of bromine through its distinct isotopic signature. ^{19}F and ^{13}C NMR spectroscopy meticulously map the carbon-fluorine framework, confirming the connectivity and electronic environment of each atom in the molecule. Finally, IR and Raman spectroscopy provide a vibrational fingerprint, highlighting the powerful C-F absorptions and confirming the presence of the C-Br bond. Together, these techniques provide a robust, self-validating dataset that constitutes a complete and unambiguous structural elucidation of this important fluorinated compound, ensuring its quality and suitability for advanced applications.

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